

"Methyl 2-(chlorosulfonyl)benzoate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2-(chlorosulfonyl)benzoate**

Cat. No.: **B1294870**

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Methyl 2-(chlorosulfonyl)benzoate: A Technical Overview

For Immediate Release

This document provides a concise technical summary of the key molecular properties of **Methyl 2-(chlorosulfonyl)benzoate**, a chemical compound of interest to researchers and professionals in the fields of organic synthesis and drug development.

Core Molecular Data

The fundamental molecular characteristics of **Methyl 2-(chlorosulfonyl)benzoate** are presented below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C8H7ClO4S ^{[1][2][3]}
Molecular Weight	234.66 g/mol ^{[1][3]}
CAS Number	26638-43-7 ^{[1][2][3]}

Experimental Considerations and Methodologies

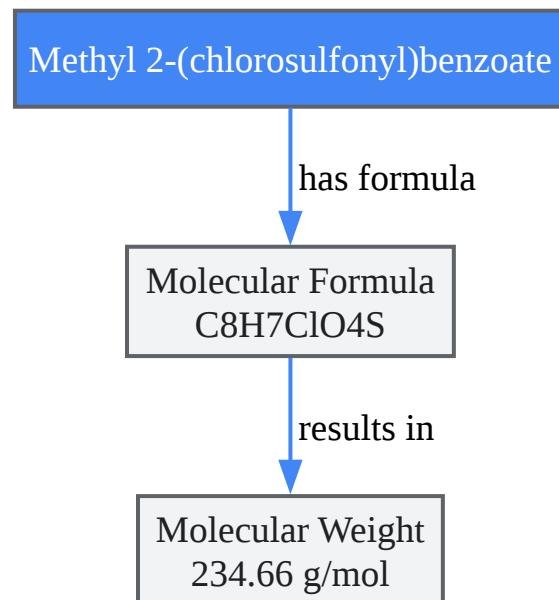
The determination of the molecular weight and formula of a pure compound like **Methyl 2-(chlorosulfonyl)benzoate** is typically achieved through a combination of standard analytical techniques.

- Mass Spectrometry (MS): This is the primary technique for determining the molecular weight of a compound with high accuracy. By ionizing the molecule and measuring its mass-to-charge ratio, the exact molecular mass can be ascertained. High-resolution mass spectrometry (HRMS) can further provide the elemental composition, confirming the molecular formula.
- Elemental Analysis: This experimental method determines the percentage composition of each element (carbon, hydrogen, chlorine, sulfur) in the compound. The resulting percentages are used to derive the empirical formula, which can then be compared with the molecular formula obtained from mass spectrometry.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: While not a direct measure of molecular weight, ¹H and ¹³C NMR spectroscopy are crucial for elucidating the chemical structure of the molecule. By confirming the number and types of protons and carbon atoms, NMR data provides strong corroborating evidence for the molecular formula.
- Titration: As indicated by some suppliers, an aqueous acid-base titration can be used to determine the purity or assay of the compound, which is a critical parameter for any quantitative experimental work.^[2]

The synthesis of this compound can involve reactions such as the treatment of methyl o-aminobenzoate with a diazotization agent followed by reaction with sulfur dioxide in the presence of a copper catalyst, although specific industrial protocols may vary.

Logical Data Relationship

The relationship between the compound's identity and its core properties is fundamental. The chemical name defines a specific structure, from which the molecular formula is derived, and subsequently, the molecular weight is calculated.



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Caption: Relationship between compound name, formula, and molecular weight.

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